

Biological activity of different stereoisomers of 5-Deoxystrigol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Deoxystrigol

Cat. No.: B197688

[Get Quote](#)

A Comparative Guide to the Biological Activity of **5-Deoxystrigol** Stereoisomers

Introduction

Strigolactones (SLs) are a class of plant hormones derived from carotenoids that play crucial roles in regulating plant development and mediating interactions with organisms in the rhizosphere.[1][2] Among the simplest and most fundamental SLs is **5-Deoxystrigol** (5DS), which is considered a precursor for many other canonical strigolactones.[1][3][4] The biological activity of SLs is highly dependent on their stereochemistry. All naturally occurring strigolactones, including 5DS, possess a D-ring with a 2'R configuration.[3][5][6] However, chemical synthesis often produces a mix of stereoisomers, including the non-natural 2'S enantiomer. Understanding the distinct biological activities of these stereoisomers is critical for research in plant biology, agricultural applications, and the development of synthetic analogs.

This guide provides a comparative analysis of the biological activities of the different stereoisomers of **5-Deoxystrigol**, with a focus on their roles in parasitic plant seed germination and host plant development.

Comparative Biological Activity

The biological effects of **5-Deoxystrigol** stereoisomers are primarily mediated through two related α/β -hydrolase receptors: DWARF14 (D14), which perceives natural strigolactones (2'R configuration), and KARRIKIN INSENSITIVE2 (KAI2), which perceives karrikins and some non-

natural strigolactone stereoisomers (2'S configuration).[3] This differential perception leads to distinct physiological responses.

Table 1: Effect of 5-Deoxystrigol Stereoisomers on Parasitic Plant Seed Germination

Stereoisomer	Parasitic Plant Species	Activity Level	Concentration for Max. Activity	Reference
5-Deoxystrigol (5DS) (2'R)	Striga hermonthica	High Stimulant	$\sim 10^{-10}$ M	[3]
5-Deoxystrigol (5DS) (2'R)	Striga gesnerioides	Strong Inhibitor	Not Applicable	[5][7]
5-Deoxystrigol (5DS) (2'R)	Orobanche minor	High Stimulant	~ 1 nM	[8]
ent-5-Deoxystrigol (ent-5DS) (2'S)	Striga hermonthica	Lower Stimulant	$> 10^{-8}$ M	[3]
4-Deoxyorobanchol I (4DO)	Phelipanche aegyptiaca	High Stimulant	Not Specified	[9]

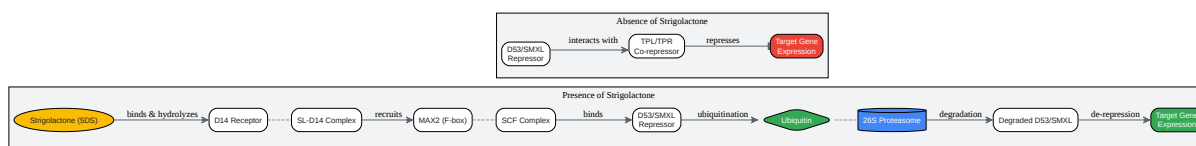
Note: 4-Deoxyorobanchol (4DO) is a diastereomer of 5DS. The activity can be species-specific; for example, *Striga gesnerioides* germination is inhibited by strigol-type SLs like 5DS but stimulated by orobanchol-type SLs.[5]

Table 2: Effect of 5-Deoxystrigol Stereoisomers on *Arabidopsis thaliana* Development

Stereoisomer	Developmental Process	Receptor	Activity	Concentration	Reference
5-Deoxystrigol (5DS) (2'R)	Inhibition of Shoot Branching	AtD14	Active	~1 μ M	[3]
5-Deoxystrigol (5DS) (2'R)	Hypocotyl Elongation	AtD14	Active	~1 μ M	[3]
5-Deoxystrigol (5DS) (2'R)	Seed Germination	KAI2	Inactive	Not Applicable	[3]
ent-5-Deoxystrigol (ent-5DS) (2'S)	Inhibition of Shoot Branching	AtD14	Inactive	Not Applicable	[3]
ent-5-Deoxystrigol (ent-5DS) (2'S)	Hypocotyl Elongation	KAI2	Active	~1 μ M	[3] [5]
ent-5-Deoxystrigol (ent-5DS) (2'S)	Seed Germination	KAI2	Active	~1 μ M	[5]

Signaling Pathway of Strigolactones

The perception of strigolactones initiates a signaling cascade that leads to the degradation of transcriptional repressors, thereby activating gene expression. The core of this pathway involves the receptor (D14 or KAI2), an F-box protein (MAX2/D3), and SMXL family repressor proteins (D53/SMXLs).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bioconversion of 5-deoxystrigol stereoisomers to monohydroxylated strigolactones by plants - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Chemistry and chemical biology tools contributing to the discovery and functional characterization of strigolactones [frontiersin.org]
- 3. Strigolactone Hormones and Their Stereoisomers Signal through Two Related Receptor Proteins to Induce Different Physiological Responses in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. academic.oup.com [academic.oup.com]
- 6. Role of Strigolactones in the Host Specificity of Broomrapes and Witchweeds - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

- 8. Strigolactones as Germination Stimulants for Root Parasitic Plants - PMC
[pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Biological activity of different stereoisomers of 5-Deoxystrigol]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b197688#biological-activity-of-different-stereoisomers-of-5-deoxystrigol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com